

Best practices for long-term storage of Pyruvate Carboxylase-IN-5

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Compound of Interest

Compound Name: *Pyruvate Carboxylase-IN-5*

Cat. No.: *B15613511*

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Technical Support Center: Pyruvate Carboxylase-IN-5

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **Pyruvate Carboxylase-IN-5**.

Frequently Asked Questions (FAQs)

Q1: How should I store **Pyruvate Carboxylase-IN-5** upon receipt?

For long-term stability, **Pyruvate Carboxylase-IN-5** should be stored under specific conditions depending on its form. As a solid powder, it is stable for up to 3 years when stored at -20°C.^[1]^[2] Once dissolved in a solvent, the stock solution should be stored at -80°C and is stable for up to 1 year.^[2]

Q2: What is the recommended solvent for preparing a stock solution?

DMSO is a common and effective solvent for creating high-concentration stock solutions of many small molecule inhibitors, including those that are hydrophobic.^[3]^[4]

Q3: How can I avoid damaging the compound during storage and handling?

To maintain the integrity of **Pyruvate Carboxylase-IN-5**, it is crucial to avoid repeated freeze-thaw cycles.^{[1][4]} It is recommended to aliquot the stock solution into smaller, single-use volumes.^{[1][4]} When preparing to use the compound, allow the vial to equilibrate to room temperature before opening to prevent moisture absorption, especially for powdered forms and solutions in hygroscopic solvents like DMSO.^{[3][5]}

Q4: What is the maximum recommended concentration of DMSO for cell-based experiments?

The tolerance to DMSO can vary between cell lines.^[3] As a general guideline, a final DMSO concentration of less than 0.5% is well-tolerated by most cell lines, though it is always critical to include a vehicle control in your experiments to account for any solvent effects.^{[1][3]}

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Precipitation upon dilution in aqueous buffer	The compound's aqueous solubility limit may have been exceeded.	- Decrease the final concentration of the inhibitor.- Consider using a co-solvent system.- Adjust the pH of the buffer, as solubility can be pH-dependent. ^[3]
Inconsistent experimental results	- Degradation of the compound in the assay medium.- Incomplete solubilization of the stock solution.- Adsorption of the compound to plasticware. ^[6]	- Perform a time-course experiment to check for stability in your assay medium.- Ensure complete dissolution of the compound by vortexing or sonication. ^[4] - Use low-protein-binding plates and tips. ^[6]
Loss of compound activity over time	Improper storage of the stock solution, such as repeated freeze-thaw cycles or storage at an incorrect temperature.	- Prepare fresh aliquots of the stock solution from a new powder stock.- Always store stock solutions at -80°C for long-term use. ^[2]

Storage Condition Summary

Form	Storage Temperature	Duration	Key Considerations
Solid (Powder)	-20°C	Up to 3 years[1][2]	Keep desiccated to prevent hydration.[3]
4°C	Up to 2 years[1][3]	Refer to the product-specific datasheet.	
In Solvent (e.g., DMSO)	-80°C	Up to 1 year[2]	Aliquot to avoid freeze-thaw cycles.[1][4]
-20°C	Up to 1 month[1][6]	Suitable for short-term storage.	

Experimental Protocols

Protocol for Preparation of Stock Solution

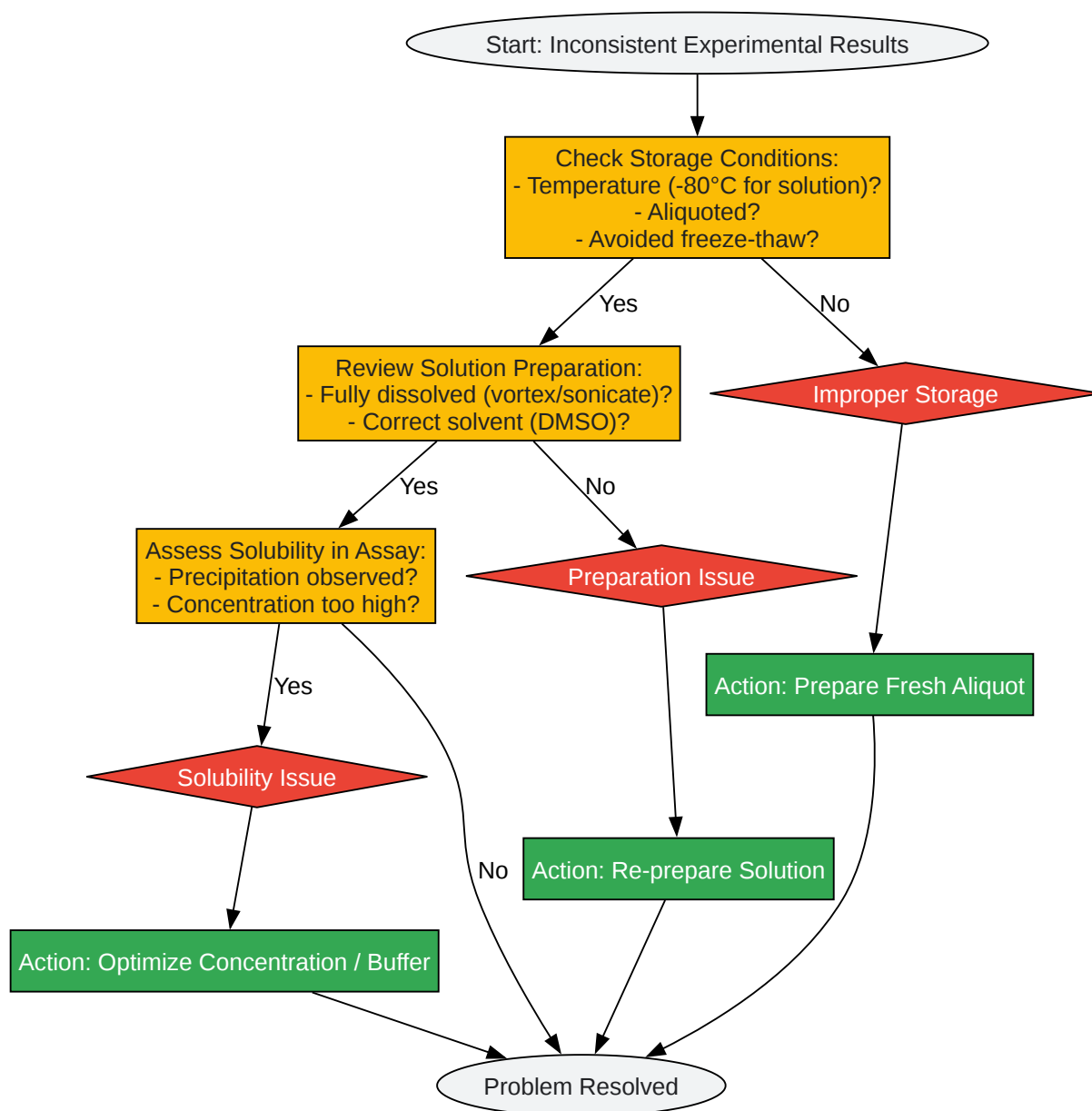
- Equilibration: Allow the vial of powdered **Pyruvate Carboxylase-IN-5** to warm to room temperature before opening.
- Solvent Addition: Add the appropriate volume of DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Dissolution: Vortex or sonicate the solution to ensure the compound is completely dissolved. [4]
- Aliquoting: Dispense the stock solution into single-use, low-protein-binding microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage.[2]

Protocol for Assessing Kinetic Solubility

- Prepare Stock Solution: Create a high-concentration stock solution of **Pyruvate Carboxylase-IN-5** in 100% DMSO (e.g., 10 mM).[3]

- Serial Dilution: Perform a serial dilution of the DMSO stock solution.
- Dilution in Aqueous Buffer: In a 96-well plate, add a small volume (e.g., 2 μ L) of each DMSO concentration to a larger volume (e.g., 98 μ L) of your experimental aqueous buffer (e.g., PBS, pH 7.4).^[3]
- Observation: Visually inspect the wells for any precipitation or cloudiness. The highest concentration that remains clear is the approximate kinetic solubility under those conditions.^[3]

Troubleshooting Workflow



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Caption: Troubleshooting workflow for inconsistent experimental results.

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